

MC1568: A Technical Guide for Researchers

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Compound of Interest

Compound Name: MC1568

Cat. No.: B1139465

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This in-depth technical guide provides a comprehensive overview of **MC1568**, a selective inhibitor of class IIa histone deacetylases (HDACs). This document details its chemical properties, mechanism of action, key signaling pathway interactions, and established experimental protocols.

Chemical and Physical Properties

MC1568 is a synthetic (aryloxopropenyl)pyrrolyl hydroxyamide that demonstrates selective inhibitory activity against class IIa HDACs.^{[1][2][3]} Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	852475-26-4	[1][2][3]
Molecular Weight	314.31 g/mol	[2][4][5]
Molecular Formula	C ₁₇ H ₁₅ FN ₂ O ₃	[1][2][4]
Purity	≥96% (HPLC)	[4][5]
Solubility	Soluble in DMSO (>10 mM), insoluble in water and ethanol.	[1][5]
Storage	Store at +4°C for short term or -20°C for long term.	[5][6]

Mechanism of Action and Biological Activity

MC1568 is a potent and specific inhibitor of class IIa histone deacetylases, which include HDAC4, HDAC5, HDAC7, and HDAC9.^{[2][3]} It exhibits tissue-selective inhibition, notably affecting HDAC4 and HDAC5 in skeletal muscle and the heart without significantly impacting class I HDACs (HDAC1, 2, 3) or HDAC3 activity.^{[3][4][5]}

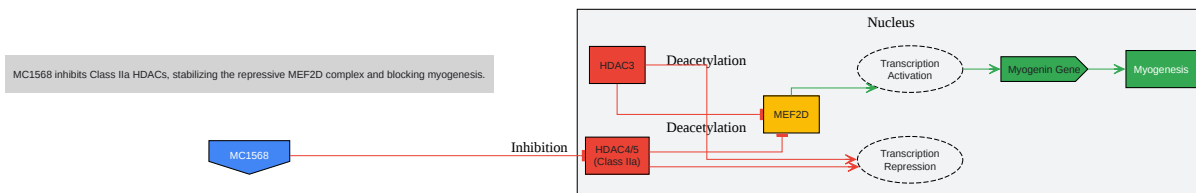
The primary mechanism of **MC1568** involves the modulation of transcription factor activity, particularly the myocyte enhancer factor 2D (MEF2D).^{[1][4]} **MC1568** has been shown to arrest myogenesis by:

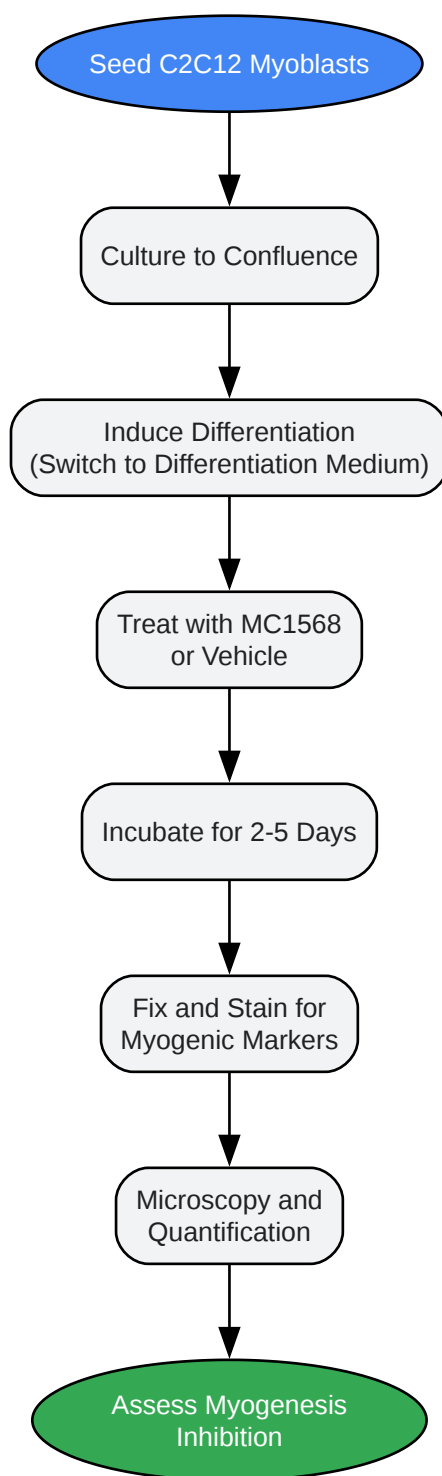
- Decreasing the expression of MEF2D.^{[1][3]}
- Stabilizing the repressive MEF2D-HDAC3/4 complex.^{[1][3][4]}
- Inhibiting the acetylation of MEF2D that is induced during differentiation.^{[1][3]}

Furthermore, **MC1568** interferes with retinoic acid receptor (RAR) and peroxisome proliferator-activated receptor-gamma (PPAR γ)-mediated differentiation pathways, thereby attenuating adipogenesis.^{[1][2]}

Signaling Pathways

The inhibitory effects of **MC1568** are primarily mediated through its influence on key cellular signaling pathways.





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